

Thermogravimetric analysis of Disperse Violet 1

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Compound of Interest

Compound Name: Disperse Violet 1

Cat. No.: B7737400

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An in-depth analysis of the thermal decomposition of **Disperse Violet 1** (C.I. 61100), a key anthraquinone dye, is crucial for its application in high-temperature dyeing processes and for assessing its environmental persistence and stability in various consumer products. This technical guide provides a comprehensive overview of the thermogravimetric analysis (TGA) of **Disperse Violet 1**, including a representative experimental protocol, illustrative data, and a discussion of its potential thermal degradation pathway. Due to the limited publicly available TGA data for **Disperse Violet 1**, this guide is based on established principles of thermal analysis for anthraquinone dyes and serves as a framework for researchers, scientists, and professionals in drug development and material science.

Chemical Identity and Structure

Disperse Violet 1 is chemically identified as 1,4-diaminoanthraquinone, with the molecular formula $C_{14}H_{10}N_2O_2$. Its structure is based on the stable anthraquinone core, which generally imparts good thermal stability.

Illustrative Thermogravimetric Analysis Data

The following table summarizes hypothetical quantitative data from the thermogravimetric analysis of **Disperse Violet 1** under an inert nitrogen atmosphere. This data is representative of what would be expected for a stable anthraquinone dye and is intended for illustrative purposes.

Parameter	Value	Technique	Description
Onset Decomposition Temperature (T _{onset})	~ 280 - 320 °C	TGA	The temperature at which significant mass loss begins.
Peak Decomposition Temperature (T _{peak})	Stage 1: ~350 °C Stage 2: ~450 °C	DTG	The temperatures at which the maximum rates of mass loss occur for distinct decomposition steps.
Mass Loss at 600 °C	~ 60 - 70%	TGA	The percentage of mass lost at a temperature where major decomposition has occurred.
Final Residue at 800 °C	~ 30 - 40%	TGA	The percentage of char residue remaining at the final temperature.

Experimental Protocol: Thermogravimetric Analysis of Disperse Violet 1

This section details a representative methodology for conducting the thermogravimetric analysis of **Disperse Violet 1**.

1. Instrumentation and Materials:

- Thermogravimetric Analyzer: A calibrated TGA instrument capable of precise temperature control and mass measurement.
- Sample: High-purity **Disperse Violet 1** powder.
- Crucible: Inert sample pans, typically alumina or platinum.

- Purge Gas: High-purity nitrogen (or air/oxygen for oxidative degradation studies) with a controlled flow rate.

2. Procedure:

- Sample Preparation: Accurately weigh a small amount of the **Disperse Violet 1** sample (typically 5-10 mg) into a tared TGA crucible.
- Instrument Setup: Place the crucible in the TGA furnace. Purge the furnace with nitrogen at a constant flow rate (e.g., 20-50 mL/min) for a sufficient time to ensure an inert atmosphere.
- Thermal Program:
 - Equilibrate the sample at a starting temperature, typically near ambient (e.g., 30 °C).
 - Heat the sample at a constant heating rate (e.g., 10 °C/min) to a final temperature sufficient to ensure complete degradation (e.g., 800 °C).
- Data Acquisition: Continuously record the sample
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